

Solubility of L-alaninamide hydrochloride in water and organic solvents.

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Compound of Interest

Compound Name: (2R)-2-aminopropanamide
hydrochloride

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Solubility Profile of L-Alaninamide Hydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of L-alaninamide hydrochloride in water and various organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing detailed experimental protocols for researchers to determine these values in their own laboratories.

Introduction

L-alaninamide hydrochloride is a derivative of the amino acid alanine and serves as a crucial building block in the synthesis of various pharmaceutical compounds.^[1] Its solubility in different solvent systems is a critical parameter for its application in drug development, influencing formulation, bioavailability, and purification processes. This guide summarizes the known qualitative solubility of L-alaninamide hydrochloride and provides detailed methodologies for its quantitative determination.

Qualitative Solubility of L-alaninamide Hydrochloride

Based on available literature, the solubility of L-alaninamide hydrochloride can be qualitatively summarized as follows. This information is crucial for selecting appropriate solvent systems for initial experiments and further quantitative analysis.

Solvent Class	Solvent Name	Qualitative Solubility	Reference
Aqueous	Water	Soluble	[2][3][4]
Alcohols	Methanol	Slightly Soluble	[5]
Ethanol	Slightly Soluble	[2][4]	[1][3]
n-Butanol	Insoluble	[1]	
Ethers	Diethyl Ether	Insoluble	
Amides	N,N-Dimethylformamide (DMF)	Soluble	[3]
Sulfoxides	Dimethyl Sulfoxide (DMSO)	Slightly Soluble	[5]

Experimental Protocols for Quantitative Solubility Determination

To obtain precise solubility data, the following established experimental methods are recommended.

Shake-Flask Method for Equilibrium Solubility

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound in a specific solvent.[6]

Materials and Apparatus:

- L-alaninamide hydrochloride (pure solid)
- Solvent of interest (e.g., water, ethanol, methanol)
- Conical flasks or vials with secure caps
- Thermostatic shaking water bath or incubator
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrumentation for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer)

Procedure:

- Add an excess amount of L-alaninamide hydrochloride to a conical flask containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.^[6]
- Seal the flasks tightly to prevent solvent evaporation.
- Place the flasks in a thermostatic shaking water bath set to the desired temperature (e.g., 25 °C, 37 °C).
- Agitate the flasks for a predetermined period (e.g., 24, 48, or 72 hours) to allow the system to reach equilibrium.^[7] The equilibration time should be established by taking samples at different time points until the concentration of the solute in the solution remains constant.
- After equilibration, stop the agitation and allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe and filter it through a membrane filter compatible with the solvent to remove any undissolved particles.
- Dilute the filtered sample with a suitable solvent to a concentration within the linear range of the analytical method.

- Determine the concentration of L-alaninamide hydrochloride in the diluted sample using a validated analytical method.
- Calculate the solubility in the desired units (e.g., g/100 mL, mol/L) by accounting for the dilution factor.

Gravimetric Method for Solubility Determination

The gravimetric method is a straightforward technique for determining solubility, particularly in non-volatile solvents.^{[2][3]}

Materials and Apparatus:

- L-alaninamide hydrochloride (pure solid)
- Solvent of interest (e.g., water)
- Conical flasks or beakers
- Analytical balance
- Evaporating dish
- Drying oven
- Filtration apparatus

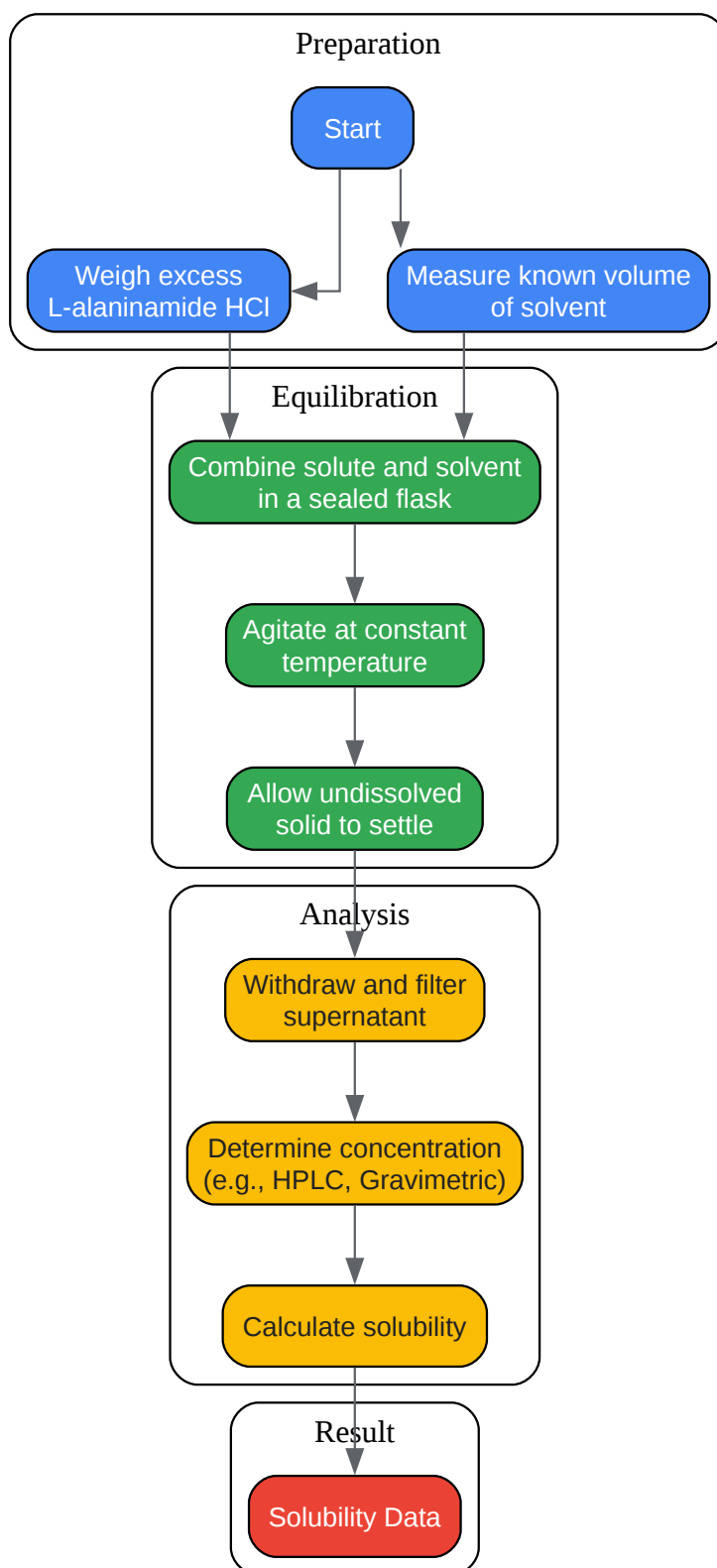
Procedure:

- Prepare a saturated solution of L-alaninamide hydrochloride in the chosen solvent at a specific temperature as described in the shake-flask method (steps 1-5).
- Accurately weigh a clean and dry evaporating dish (W_1).
- Carefully transfer a known volume or mass of the clear, saturated supernatant into the pre-weighed evaporating dish.
- Weigh the evaporating dish containing the solution (W_2).

- Evaporate the solvent by placing the dish in a drying oven at a temperature that is high enough to evaporate the solvent but low enough to avoid decomposition of the solute.
- Once the solvent is completely evaporated, cool the dish in a desiccator and weigh it again (W_3).
- Repeat the drying and weighing steps until a constant weight is achieved.
- Calculate the solubility using the following formulas:
 - Mass of solute = $W_3 - W_1$
 - Mass of solvent = $W_2 - W_3$
 - Solubility (g/100 g solvent) = $[(W_3 - W_1) / (W_2 - W_3)] \times 100$

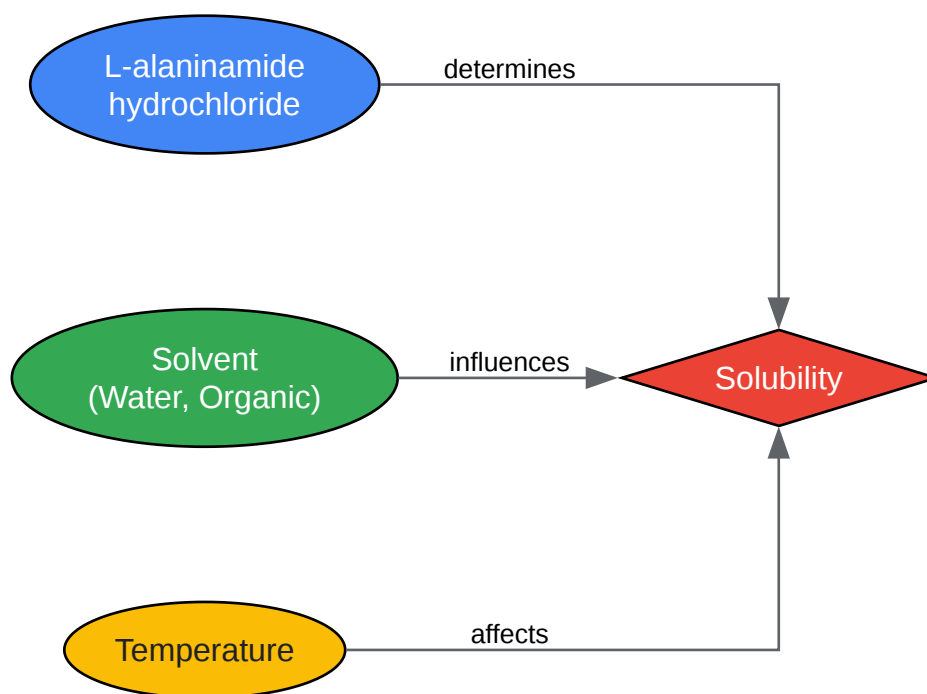
Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for determining the solubility of L-alaninamide hydrochloride.



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Caption: Experimental workflow for solubility determination.



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Caption: Factors influencing the solubility of L-alaninamide hydrochloride.

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